

AKI-001 research protocol development

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Compound Focus: AKI-001

CAS No.: 925218-37-7

Cat. No.: S548302

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AKI-001 Drug Profile

Based on the search results, information on **AKI-001** is sparse. The following table summarizes its known and unknown characteristics from the drug database [1].

| Attribute | Description |
|--------------|--|
| DrugBank ID | DB07266 [1] |
| Modality | Small Molecule [1] |
| Known Target | Aurora kinase A [1] |
| Known Action | Aurora kinase inhibitor [1] |
| Status | Experimental (Not approved in US or other regions) [1] |
| Key Gaps | Indication, Pharmacology (Mechanism in disease context, PK/PD), Pre-clinical & Clinical Data, Dosing, Toxicity Profile [1] |

AKI Signaling Pathways & Potential Experimental Models

The core of your protocol will involve testing **AKI-001** against relevant disease mechanisms. The table below summarizes key signaling pathways and potential experimental models based on current AKI research [2] [3] [4].

| Pathway/Process | Pathway Components | Potential Role in AKI | Suggested Experimental Models |
|---|----------------------------|--|--|
| Macrophage Signaling [2] | PI3K/AKT/mTOR, NF-κB, TLR4 | Regulates inflammation; M1/M2 polarization influences injury/repair [2]. | LPS-induced AKI in mice; In vitro macrophage cultures [2]. |
| Fibrosis & AKI-to-CKD Transition [3] | mTOR/p70S6K, Fibrillin-1 | Promotes fibrosis and chronic disease progression [3]. | CA/CPR (Cardiac Arrest) mouse model [3]. |
| Autophagy & Cell Stress [4] | AMPK/mTOR, Sigma-1R | Modulates cellular cleanup and survival in tubular cells [4]. | LPS-induced HK-2 cell model; Sepsis-AKI animal models [4]. |

Core Biomarkers for Efficacy Assessment

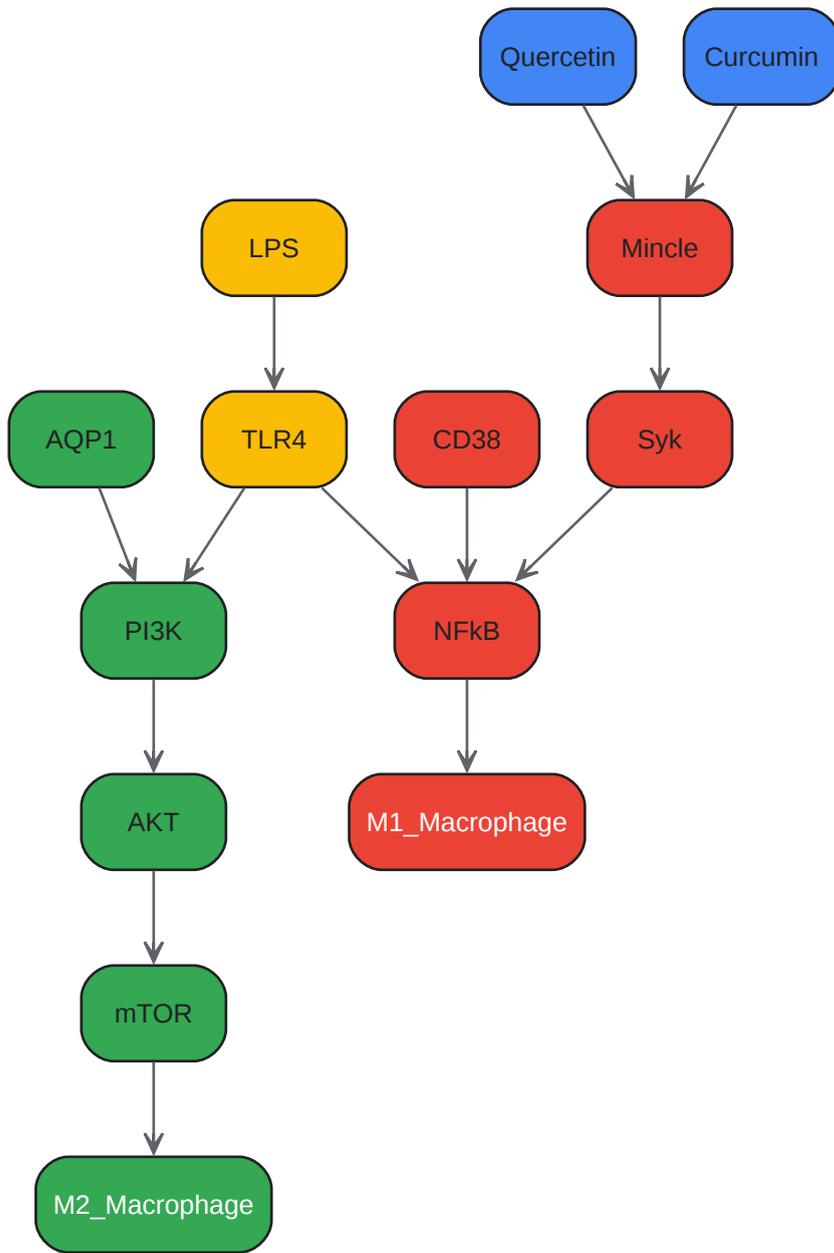
Incorporating validated biomarkers is crucial for assessing drug efficacy and understanding the mechanism of action. The table below lists promising biomarkers for AKI [5] [6] [7].

| Biomarker | Sample Type | Proposed Biological/Clinical Role | Performance (AUC where reported) |
|--------------------------|-------------|---|--|
| [TIMP-2]·[IGFBP7] | Urine | Induces G1 cell cycle arrest in tubular cells; indicates cellular stress [5] [6]. | 0.80 for predicting moderate/severe AKI within 12 hrs [5] [7]. |

| Biomarker | Sample Type | Proposed Biological/Clinical Role | Performance (AUC where reported) |
|-----------|------------------|---|---|
| NGAL | Urine, Plasma | Marker of tubular damage; upregulated early after injury [6] [7]. | ~0.72-0.96 across different clinical settings (e.g., cardiac surgery, ICU) [7]. |
| KIM-1 | Urine | Transmembrane protein expressed in proximal tubule after injury [6] [7]. | ~0.69-0.85 (e.g., 0.85 in cardiac surgery, 0.77 in ICU) [7]. |

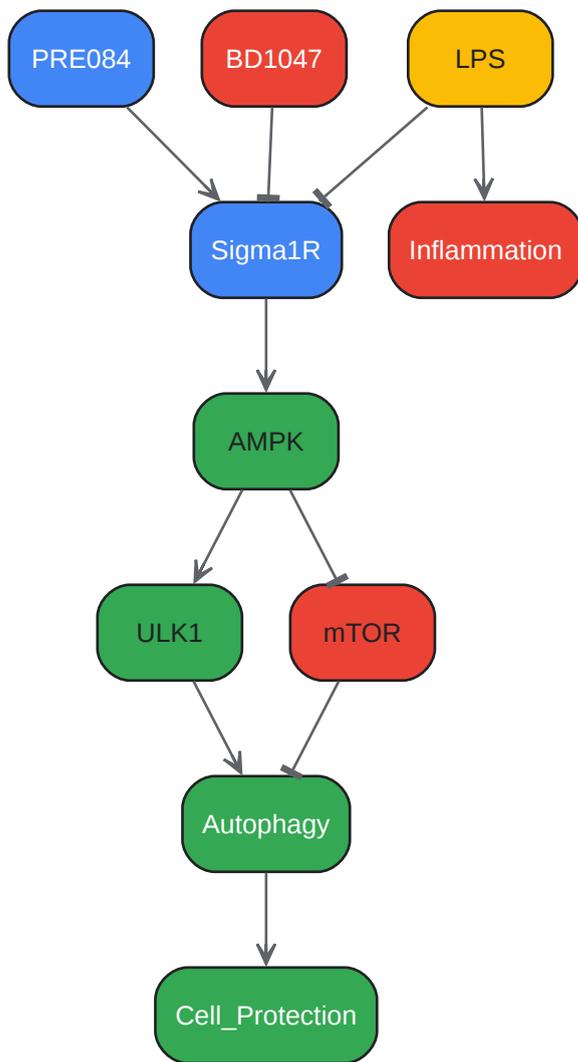
AKI Signaling Pathway Diagrams

Based on the pathways identified in your search results, here are diagrams illustrating key signaling networks in AKI. You can use these as a reference to hypothesize how **AKI-001** might interact with these pathways.



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Macrophage signaling pathways in AKI show potential therapeutic targets [2].



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The AMPK/mTOR pathway regulates autophagy and is a potential therapeutic target for sepsis-induced AKI [4].

Suggested Protocol Development Strategy

Given the limited specific data on **AKI-001**, I suggest a systematic approach to building your protocol:

- **Start with the Known:** Use the fact that **AKI-001** is an Aurora Kinase A inhibitor as your foundational hypothesis [1]. The primary question for your protocol is: **Could inhibiting Aurora Kinase A with AKI-001 have a therapeutic effect in AKI?**
- **Leverage General AKI Biology:** Integrate the signaling pathways and biomarkers outlined above to design your experiments.

- **Mechanistic Studies:** Test **AKI-001** in the suggested *in vitro* and *in vivo* models [2] [3] [4].
- **Efficacy Readouts:** Use the combination of functional markers (serum creatinine), tissue damage markers (histology), and the novel biomarkers (e.g., [TIMP-2]·[IGFBP7], NGAL) to get a comprehensive view of drug effect [5] [6] [7].
- **Consult Additional Sources:** You will likely need to perform a deeper search on **Aurora Kinase inhibition** in the context of **kidney disease, inflammation, and fibrosis** to form a stronger mechanistic hypothesis.

I hope this structured overview provides a solid foundation for your research protocol development. The field of AKI biomarker research is particularly advanced and can offer robust tools for your investigation.

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